

addressing solubility issues of 4- [(Dimethylamino)methyl]benzaldehyde in aqueous media

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Compound of Interest

4-
Compound Name: [(Dimethylamino)methyl]benzaldehyde
Cat. No.: B1218930

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Technical Support Center: 4- [(Dimethylamino)methyl]benzaldehyde

Welcome to the Technical Support Center for **4-[(Dimethylamino)methyl]benzaldehyde**. This resource is designed to assist researchers, scientists, and drug development professionals in addressing challenges related to the aqueous solubility of this compound. Below you will find troubleshooting guides, frequently asked questions (FAQs), and experimental protocols to support your research endeavors.

Disclaimer: Publicly available experimental data on the solubility and biological activity of **4-[(Dimethylamino)methyl]benzaldehyde** is limited. The information and guidance provided herein are based on the known physicochemical properties of the compound and general principles of organic chemistry for structurally similar aromatic aldehydes.

Physicochemical Properties

A summary of the available physicochemical data for **4-[(Dimethylamino)methyl]benzaldehyde** is presented below.

Property	Value	Source
CAS Number	36874-95-0	[1][2][3]
Molecular Formula	C ₁₀ H ₁₃ NO	[1][2][3]
Molecular Weight	163.22 g/mol	[1][2][3]
Appearance	Colorless to light yellow liquid	[2][3]
Boiling Point (Predicted)	241.2 ± 15.0 °C	[2]
Density (Predicted)	1.035 ± 0.06 g/cm ³	[2]
pKa (Predicted)	8.38 ± 0.28	[2]

Frequently Asked Questions (FAQs)

Q1: Why is my **4-[(Dimethylamino)methyl]benzaldehyde** not dissolving in water?

A1: Based on its structure, which includes a nonpolar benzene ring, **4-[(Dimethylamino)methyl]benzaldehyde** is expected to have low intrinsic solubility in aqueous media. The presence of the polar dimethylamino and aldehyde groups may not be sufficient to overcome the hydrophobicity of the aromatic core, leading to poor dissolution in water alone.

Q2: Can I heat the solution to improve solubility?

A2: Gently heating the solution can increase the kinetic energy of the system and may help overcome the energy barrier for dissolution. However, be cautious, as excessive heat can lead to degradation of the compound. It is recommended to perform stability studies at elevated temperatures before using this as a routine method.

Q3: How does pH affect the solubility of this compound?

A3: The predicted pKa of the dimethylamino group is approximately 8.38[2]. This suggests that at pH values below this pKa, the amine group will be protonated, forming a more soluble salt. Therefore, adjusting the pH of the aqueous medium to be acidic (e.g., pH 4-6) should significantly enhance the solubility of **4-[(Dimethylamino)methyl]benzaldehyde**.

Q4: What organic solvents can I use to dissolve **4-[(Dimethylamino)methyl]benzaldehyde**?

A4: While specific data is unavailable for this compound, aromatic aldehydes are generally soluble in polar organic solvents. Consider using solvents such as ethanol, methanol, dimethyl sulfoxide (DMSO), or dimethylformamide (DMF) to prepare stock solutions. These stock solutions can then be diluted into your aqueous experimental medium, but be mindful of the final solvent concentration to avoid precipitation and potential cellular toxicity.

Q5: My compound precipitated out of solution after dilution. What should I do?

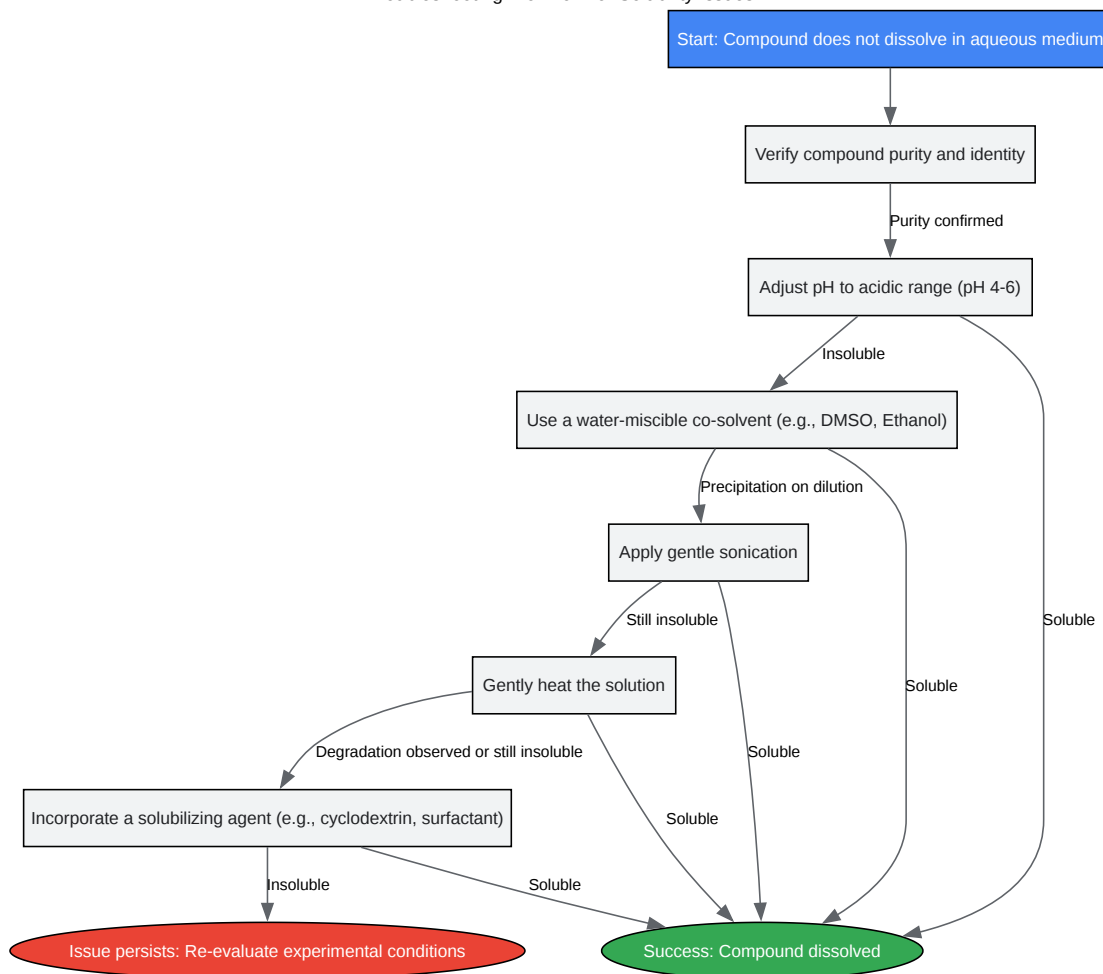
A5: Precipitation upon dilution of an organic stock solution into an aqueous buffer is a common issue for poorly soluble compounds. To address this, you can try:

- Reducing the final concentration: The concentration in your aqueous medium may have exceeded the compound's solubility limit.
- Increasing the percentage of co-solvent: A higher concentration of the organic co-solvent in the final solution may be necessary to maintain solubility.
- Using a different co-solvent: Some co-solvents are more effective at solubilizing specific compounds.
- Employing solubilizing agents: The use of cyclodextrins or non-ionic surfactants can help to increase the aqueous solubility.

Troubleshooting Guide

If you are encountering solubility issues with **4-[(Dimethylamino)methyl]benzaldehyde**, follow this troubleshooting workflow.

Troubleshooting Workflow for Solubility Issues

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Caption: A step-by-step guide for troubleshooting solubility problems.

Experimental Protocols

Protocol 1: Solubility Enhancement by pH Adjustment

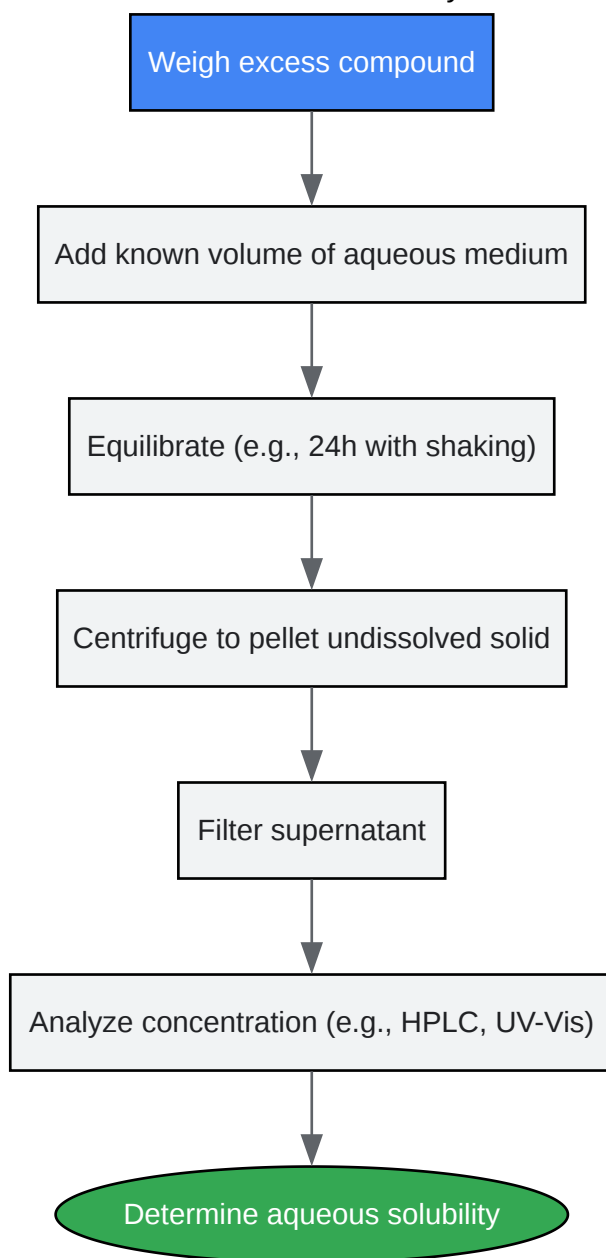
- Prepare a stock solution: Dissolve a known amount of **4-[(Dimethylamino)methyl]benzaldehyde** in a minimal amount of a suitable organic solvent (e.g., ethanol).
- Prepare acidic buffers: Prepare a series of aqueous buffers with pH values ranging from 4.0 to 7.0.
- Titration: While stirring, slowly add small aliquots of the stock solution to a known volume of each buffer.
- Observation: Visually inspect for the point of persistent precipitation. The concentration at which the solution remains clear is an estimate of the solubility at that pH.
- Quantification (Optional): For a more accurate determination, centrifuge the saturated solutions, filter the supernatant, and determine the concentration using a suitable analytical method like UV-Vis spectrophotometry or HPLC.

Protocol 2: Preparation of a Stock Solution Using a Co-solvent

- Select a co-solvent: Choose a water-miscible organic solvent in which **4-[(Dimethylamino)methyl]benzaldehyde** is freely soluble (e.g., DMSO or ethanol).
- Dissolution: Weigh a precise amount of the compound and dissolve it in the chosen co-solvent to achieve a high-concentration stock solution (e.g., 10-50 mM). Gentle warming or sonication may be used to aid dissolution.
- Storage: Store the stock solution in a tightly sealed container, protected from light, and at an appropriate temperature (e.g., -20°C for long-term storage) to minimize solvent evaporation and compound degradation.
- Application: When preparing working solutions, dilute the stock solution into the aqueous experimental medium. It is crucial to ensure that the final concentration of the co-solvent is low enough to not affect the biological system under investigation.

Visualizations

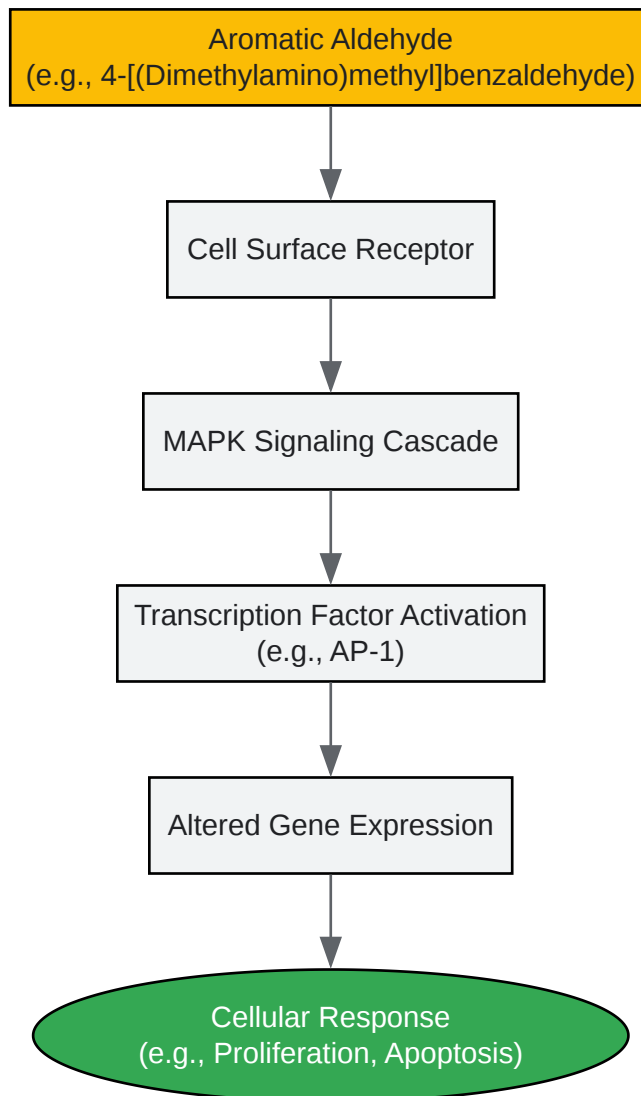
Experimental Workflow for Solubility Determination



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Caption: A general workflow for determining the aqueous solubility of a compound.

Hypothetical Signaling Pathway for an Aromatic Aldehyde



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Caption: A representative signaling pathway that could be modulated by a bioactive aromatic aldehyde.

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